

Application Notes and Protocols: Utilizing NOSH-Aspirin in Organoid Culture Systems

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Compound of Interest

Compound Name: NOSH-aspirin

Cat. No.: B3235942

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Introduction

NOSH-aspirin is a novel synthetic hybrid compound that releases both nitric oxide (NO) and hydrogen sulfide (H₂S) along with the parent aspirin molecule.[1][2] This molecule has demonstrated exceptionally potent anti-inflammatory and anti-cancer properties in numerous studies, significantly surpassing the efficacy of traditional aspirin.[3] Its mechanisms of action include the inhibition of cyclooxygenase (COX), induction of apoptosis, and modulation of key signaling pathways such as NF-κB and Wnt.[4][5] Organoid culture systems, which provide a three-dimensional, physiologically relevant in vitro model of human tissues, present an ideal platform to further investigate the therapeutic potential of **NOSH-aspirin**.

These application notes provide a comprehensive overview of the known effects of **NOSH-aspirin** and propose detailed protocols for its application in organoid culture systems based on existing data from 2D cell culture and animal models.

Data Presentation: Potency of NOSH-Aspirin in Cancer Cell Lines

NOSH-aspirin, particularly the NOSH-1 variant, has shown remarkable potency in inhibiting the growth of a wide range of human cancer cell lines. The following table summarizes the 50%

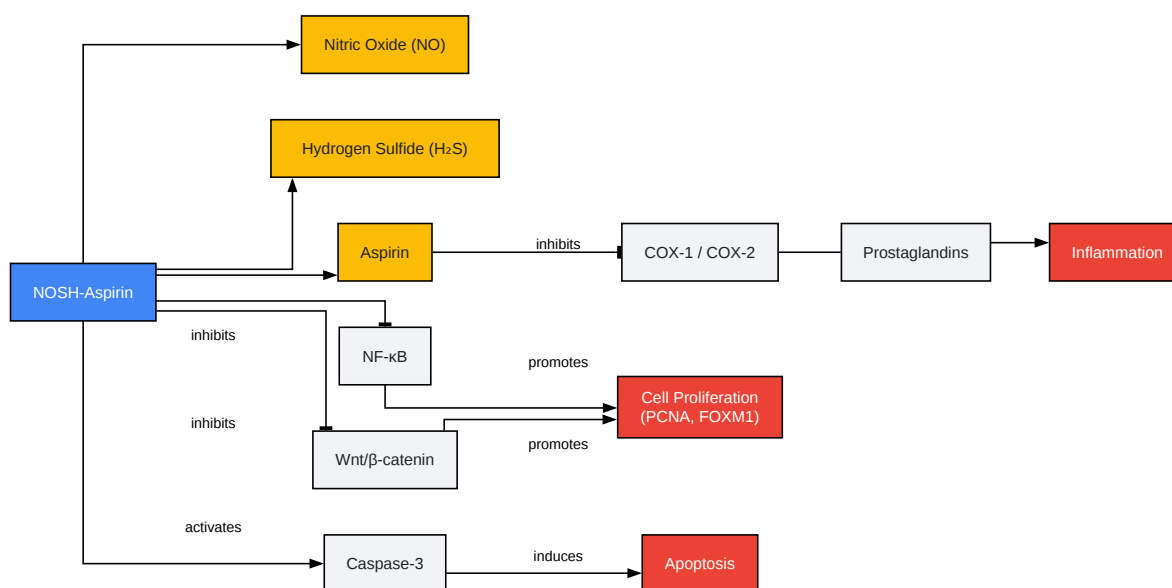
inhibitory concentration (IC₅₀) values of different **NOSH-aspirin** compounds compared to aspirin. This data is crucial for determining appropriate dosage ranges for initial experiments in organoid cultures.

Cell Line	Cancer Type	NOSH-1 IC ₅₀ (nM)	NOSH-2 IC ₅₀ (nM)	NOSH-3 IC ₅₀ (nM)	NOSH-4 IC ₅₀ (nM)	Aspirin IC ₅₀ (mM)	Fold Increase in Potency (NOSH-1 vs. Aspirin)
HT-29	Colon	48 ± 3	70-120	4300-7500	240-800	>5	>100,000
HCT 15	Colon	-	-	-	-	-	>60,000 (for NOSH-2)
SW480	Colon	-	-	-	-	-	-
MCF-7	Breast	-	-	-	-	-	-
MDA-MB-231	Breast	-	-	-	-	-	-
SKBR3	Breast	-	-	-	-	-	-
BxPC-3	Pancreatic	-	-	-	-	-	-
MIA PaCa-2	Pancreatic	-	-	-	-	-	-
A549	Lung	-	-	-	-	-	-
LNCaP	Prostate	-	-	-	-	-	-
Jurkat	T-cell Leukemia	-	-	-	-	-	-

Data synthesized from multiple sources.[1]

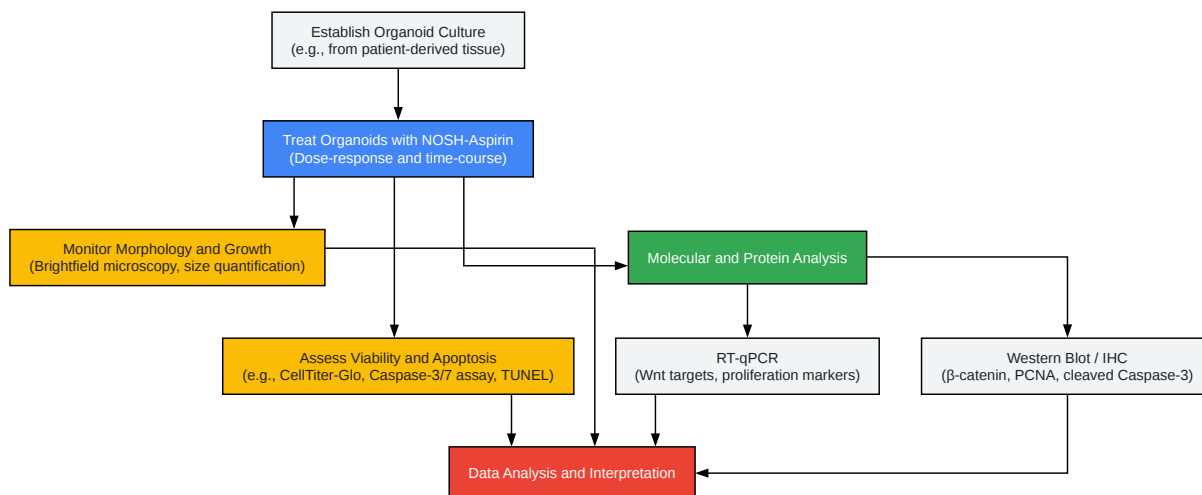
Signaling Pathways and Experimental Workflow

To visualize the mechanisms of **NOSH-aspirin** and a proposed experimental approach in organoids, the following diagrams are provided.



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Caption: Known signaling pathways modulated by **NOSH-aspirin**.



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